

A Comparative Ecotoxicity Profile of Dipropyl Adipate and Other Leading Plasticizers

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Compound of Interest

Compound Name: *Dipropyl adipate*

Cat. No.: *B086888*

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This guide provides an objective comparison of the ecotoxicological profiles of **dipropyl adipate** and other commercially significant plasticizers. As regulatory scrutiny and environmental concerns drive the search for safer alternatives to traditional phthalates, a clear understanding of the relative environmental impact of these compounds is crucial. This document summarizes key experimental data on aquatic toxicity and biodegradability, details the methodologies used in these assessments, and visualizes the pathways of environmental risk.

Data Presentation: A Quantitative Comparison

The following tables summarize the ecotoxicity and biodegradability data for **dipropyl adipate** and a selection of common plasticizers, including other adipates, phthalates, and alternative compounds. This allows for a direct comparison of their potential environmental impact.

Table 1: Comparative Acute Aquatic Ecotoxicity Data

This table presents the concentration of each plasticizer that causes an acute effect in 50% of the test population (EC50/LC50) for key aquatic organisms: fish, aquatic invertebrates (*Daphnia magna*), and algae. A higher value indicates lower toxicity.

Plasticizer Class	Plasticizer	Fish (LC50, 96h)	Daphnia magna (EC50, 24-48h)	Algae (EC50, 72h)
Adipate	Dipropyl Adipate (DPA)	No data available	No data available	No data available
Diisopropyl Adipate	Classified as hazardous to the aquatic environment with long-lasting effects[1].	No quantitative data available	No quantitative data available	
Dibutyl Adipate (DBA)	No data available	No data available	No data available	
Diethyl Adipate (DOA / DEHA)	No adverse effects due to inhalation are expected[2].	No quantitative data available	No quantitative data available	
Phthalate	Di(2-ethylhexyl) Phthalate (DEHP)	No data available	No data available	No data available
Diisononyl Phthalate (DINP)	No acute toxicity observed[3].	>0.034 mg/L (NOEC, 21 days) [3].	No acute toxicity observed[3].	
Alternative	Acetyl Tributyl Citrate (ATBC)	38 - 60 mg/L (Lepomis macrochirus)[4].	>1 mg/L (24h)[4].	11.5 mg/L (Desmodesmus subspicatus)[4].
Diethyl Terephthalate (DOTP)	No data available	No data available	No data available	

Data for **Dipropyl Adipate** is notably limited in publicly available literature.

Table 2: Biodegradability and Acute Oral Toxicity

This table compares the readiness of plasticizers to biodegrade, a critical factor for environmental persistence, alongside their acute oral toxicity in rats (LD50). Rapid biodegradation is environmentally favorable, while a higher LD50 value indicates lower acute toxicity to mammals.

Plasticizer Class	Plasticizer	Biodegradability	Acute Oral Toxicity (LD50, rat)
Adipate	Dipropyl Adipate (DPA)	Readily biodegradable[1].	No data available
Dibutyl Adipate (DBA)	Readily biodegradable (86-95% in 28 days) [5].	1,290 mg/kg[5].	
Dioctyl Adipate (DOA / DEHA)	Characterized by a short biodegradation period[6][7].	No data available	
Phthalate	Di(2-ethylhexyl) Phthalate (DEHP)	Long period of biodegradation[6][7].	14,200 - 50,000 mg/kg[8].
Diisononyl Phthalate (DINP)	Readily biodegradable[3].	>10,000 mg/kg[9].	
Alternative	Acetyl Tributyl Citrate (ATBC)	No data available	>31,500 mg/kg[4].
Dioctyl Terephthalate (DOTP)	No data available	No data available	

Experimental Protocols

The data presented in the tables are derived from standardized ecotoxicological tests. The methodologies for these key experiments are outlined below to provide context for the results.

1. Acute Toxicity Test for Fish (e.g., OECD Guideline 203) This test determines the concentration of a substance lethal to 50% of the test fish over a 96-hour period (LC50).

- Test Organism: Typically rainbow trout (*Oncorhynchus mykiss*) or zebrafish (*Danio rerio*).
- Procedure: Fish are exposed to a range of concentrations of the test substance in water under controlled conditions (temperature, pH, light).
- Endpoint: Mortality is recorded at 24, 48, 72, and 96 hours. The LC50 is calculated at the 96-hour mark.
- Significance: Assesses the potential for a substance to cause immediate harm to fish populations upon release into aquatic environments.

2. Acute Immobilisation Test for *Daphnia* (e.g., OECD Guideline 202) This test measures the concentration at which a substance immobilizes 50% of the tested *Daphnia magna* (a small crustacean) within a 48-hour period (EC50).

- Test Organism: *Daphnia magna*.
- Procedure: Daphnids are exposed to various concentrations of the test substance in a defined medium.
- Endpoint: The number of daphnids that are unable to swim after gentle agitation is counted at 24 and 48 hours.
- Significance: *Daphnia* are a critical link in the aquatic food web, and this test indicates the potential impact on invertebrate populations.

3. Alga Growth Inhibition Test (e.g., OECD Guideline 201) This assay determines the concentration of a substance that inhibits the growth of a selected algal species by 50% over a 72-hour period (EC50).

- Test Organism: Green algae species like *Desmodesmus subspicatus*.
- Procedure: Algal cultures are exposed to different concentrations of the test substance under constant light and temperature.
- Endpoint: Algal growth (biomass) is measured over 72 hours, and the concentration causing 50% inhibition is calculated.

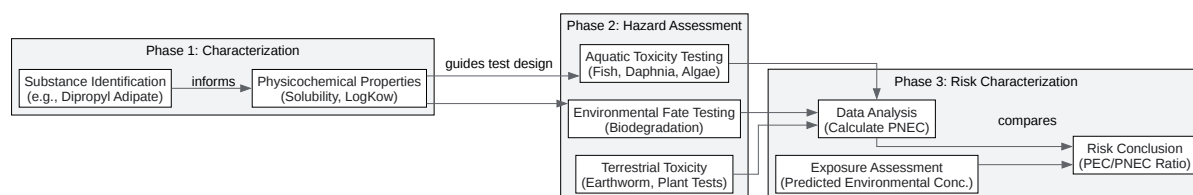
- Significance: Algae are primary producers in aquatic ecosystems; toxicity to algae can have cascading effects on the entire food web.

4. Ready Biodegradability Test (e.g., OECD Guideline 301) This screening test assesses the potential for a chemical to undergo rapid and ultimate biodegradation in an aerobic aqueous medium.

- Procedure: The test substance is incubated with a small number of microorganisms from a source like sewage treatment plant effluent. Biodegradation is measured indirectly by monitoring the consumption of oxygen (BOD) or the production of carbon dioxide over 28 days.
- Endpoint: The percentage of the substance that has been mineralized is calculated.
- Significance: Substances that are "readily biodegradable" are less likely to persist and accumulate in the environment[8]. Adipate plasticizers are known to be biodegradable, serving as a carbon source for microorganisms without forming stable toxic metabolites[7][10].

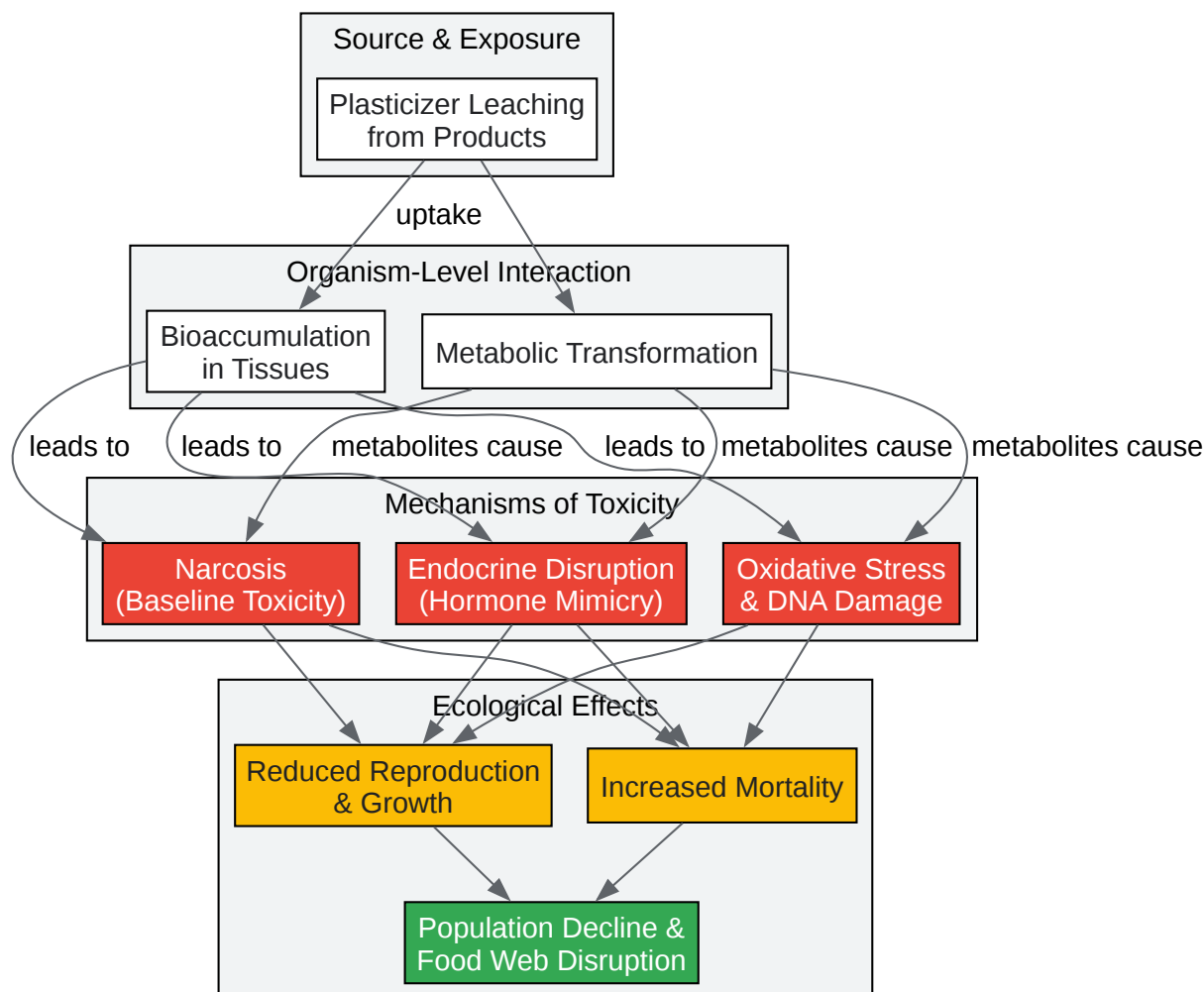
Visualizing Ecotoxicological Assessment and Impact

The following diagrams illustrate the general workflow for assessing ecotoxicity and the conceptual pathways through which plasticizers can exert harmful effects in the environment.



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Caption: General workflow for environmental ecotoxicity assessment.



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Caption: Conceptual pathways of plasticizer ecotoxicity.

Discussion and Conclusion

The available data indicates a clear distinction in the ecotoxicological profiles of different plasticizer classes. Phthalates, particularly legacy compounds like DEHP, are recognized for their persistence and potential to form toxic metabolites[6][7]. While newer phthalates like DINP

show low acute aquatic toxicity, concerns about their potential for endocrine disruption remain[3][11].

In contrast, adipate plasticizers are generally characterized by reduced toxicity and shorter biodegradation periods[6][7]. Data on dibutyl adipate and diisopropyl adipate suggest they are readily biodegradable, which significantly lowers their environmental persistence and risk of long-term exposure[1][5]. Dioctyl adipate (DOA/DEHA) is also considered a safer alternative to DEHP[12]. While specific quantitative ecotoxicity data for **dipropyl adipate** is scarce in the reviewed literature, its classification as "readily biodegradable" aligns with the favorable environmental profile of the broader adipate ester class[1].

Alternative plasticizers like acetyl tributyl citrate (ATBC) also present a favorable profile, with high LC50/EC50 values indicating low acute aquatic toxicity and a high LD50 suggesting low mammalian toxicity[4]. Dioctyl terephthalate (DOTP) is another non-phthalate alternative considered to have a lower toxicological profile and is not associated with the liver effects seen with some phthalates[13].

In conclusion, while data gaps for **dipropyl adipate** need to be addressed with further testing, the available information for the adipate class suggests a significantly lower ecotoxicity risk compared to traditional phthalate plasticizers. Their rapid biodegradability and lower acute toxicity position them as environmentally preferable alternatives. For researchers and developers, the selection of an adipate plasticizer like **dipropyl adipate** represents a step towards formulating products with a reduced environmental footprint.

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